

Essential Safety and Operational Guide for Handling AMG-151

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Compound of Interest

Compound Name: AMG-151

Cat. No.: B1667612

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety, handling, and disposal protocols for the potent glucokinase activator, **AMG-151**. Adherence to these guidelines is essential to ensure personal safety, maintain experimental integrity, and comply with regulatory standards.

Immediate Safety and Hazard Information

AMG-151 is a potent small molecule inhibitor and should be handled with care. While a comprehensive hazard profile is not publicly available, compounds of this nature are typically considered hazardous. Assume it is harmful if swallowed, inhaled, or comes into contact with skin.

Key Safety Precautions:

- **Engineering Controls:** All manipulations of solid **AMG-151** or concentrated stock solutions should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- **Personal Protective Equipment (PPE):** Appropriate PPE must be worn at all times when handling **AMG-151**. This includes, but is not limited to, a lab coat, safety glasses with side shields (or chemical splash goggles), and chemical-resistant gloves. For handling the solid compound, double-gloving is recommended.

- **Avoid Aerosol Generation:** Take precautions to avoid the generation of dust or aerosols during weighing and solution preparation.
- **Spill Management:** In the event of a spill, immediately alert personnel in the area. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

Physicochemical and In Vitro Activity Data

The following tables summarize key quantitative data for **AMG-151**.

Property	Value
Molecular Formula	C ₂₀ H ₁₈ N ₆ O ₃ S ₂
Molecular Weight	454.52 g/mol
CAS Number	1138669-65-4

In Vitro Activity	Value
EC ₅₀ (at 5 mM glucose)	79 nM
S _{0.5} (at 5 μM AMG-151)	0.93 mM glucose
V _{max} (% of control)	134%

EC₅₀: Half-maximal effective concentration; S_{0.5}: Substrate concentration at half-maximal velocity; V_{max}: Maximum reaction velocity.

Experimental Protocols: Handling and Solution Preparation

The following is a general protocol for the preparation of **AMG-151** stock solutions. Always consult your institution-specific standard operating procedures (SOPs).

Materials:

- **AMG-151** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance within a ventilated enclosure

Procedure:

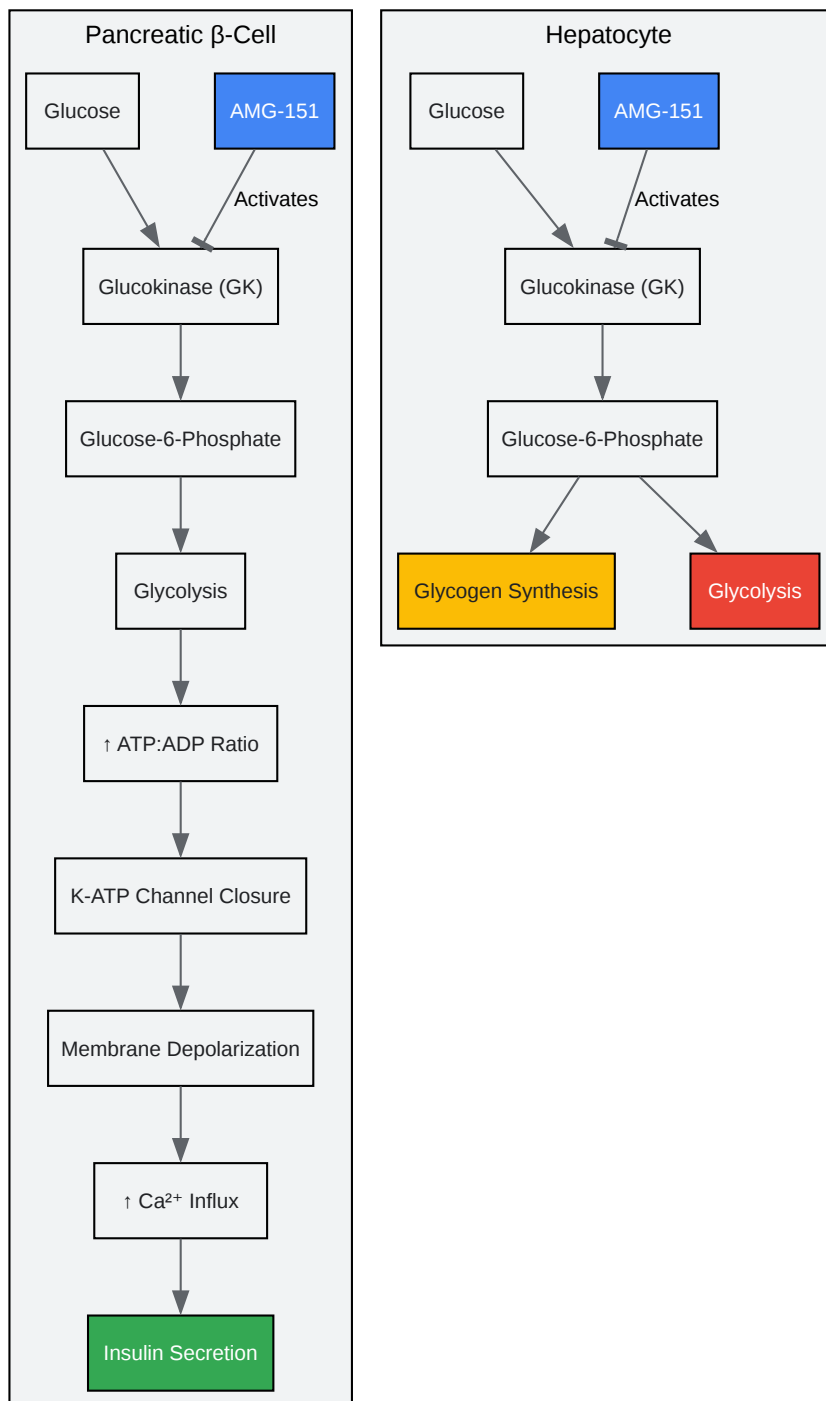
- **Pre-Weighing Preparation:** Don all required PPE. Ensure the analytical balance and surrounding work area within the chemical fume hood are clean.
- **Weighing:** Carefully weigh the desired amount of **AMG-151** solid into a sterile microcentrifuge tube. Record the exact weight.
- **Solubilization:** In the chemical fume hood, add the appropriate volume of anhydrous DMSO to the microcentrifuge tube to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) may be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Labeling:** Clearly label each aliquot with the compound name (**AMG-151**), concentration, solvent (DMSO), date of preparation, and your initials.
- **Storage:** Store the stock solution aliquots at -20°C or -80°C for long-term stability. A Certificate of Analysis from the supplier indicates that **AMG-151** in DMSO is stable for up to 6 months at -80°C.[1] For short-term storage (up to 2 weeks), 4°C is acceptable.[1][2]

Signaling Pathway and Experimental Workflow

Glucokinase Activation Signaling Pathway

AMG-151 is an allosteric activator of glucokinase (GK). In pancreatic β -cells, activation of GK increases the rate of glucose phosphorylation, leading to an increased ATP:ADP ratio. This, in turn, closes ATP-sensitive potassium (K-ATP) channels, causing membrane depolarization, calcium influx, and subsequent insulin secretion. In hepatocytes, GK activation promotes glucose uptake and conversion to glucose-6-phosphate, stimulating glycogen synthesis and glycolysis.

Glucokinase Activation Pathway

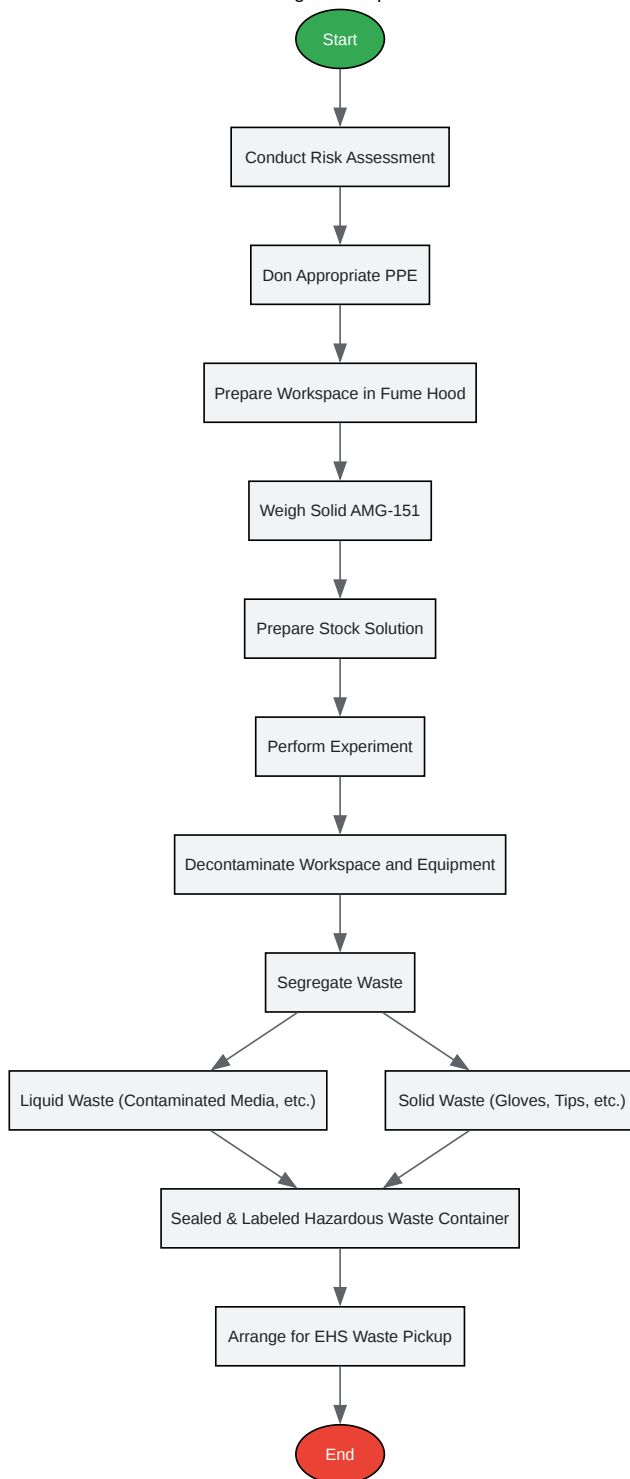
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Caption: Glucokinase activation by **AMG-151** in pancreatic β -cells and hepatocytes.

Operational and Disposal Workflow

A systematic workflow is critical for the safe handling and disposal of **AMG-151**.

AMG-151 Handling and Disposal Workflow



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Caption: A stepwise workflow for the safe handling and disposal of **AMG-151**.

Disposal Plan

All materials contaminated with **AMG-151** must be disposed of as hazardous chemical waste. Follow your institution's specific guidelines for hazardous waste disposal.

Waste Segregation and Collection:

- **Solid Waste:** All disposable items that have come into contact with **AMG-151** (e.g., gloves, pipette tips, tubes, contaminated bench paper) must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- **Liquid Waste:** All aqueous solutions containing **AMG-151** (e.g., cell culture media, buffer solutions) must be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour any solution containing **AMG-151** down the drain.
- **Sharps Waste:** Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for hazardous chemical waste.

Container Labeling: All hazardous waste containers must be labeled with:

- The words "Hazardous Waste"
- The full chemical name: "**AMG-151**"
- The approximate concentration and solvent
- The name of the principal investigator and laboratory location
- The date the waste was first added to the container

Storage and Disposal:

- Store hazardous waste containers in a designated satellite accumulation area within the laboratory.

- Keep containers securely closed except when adding waste.
- Arrange for regular waste pickup by your institution's EHS department. Do not allow hazardous waste to accumulate in the laboratory.

By adhering to these guidelines, you contribute to a safe and responsible research environment. Always prioritize safety and consult your institution's EHS department for any specific questions or concerns.

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References

- 1. Amg-151|1138669-65-4|COA [dcchemicals.com]
- 2. Amg-151 Datasheet DC Chemicals [dcchemicals.com]
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